

# What is the chemical structure of Longistylumphylline A?

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## Compound of Interest

Compound Name: Longistylumphylline A

Cat. No.: B580231

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## Longistylumphylline A: An Uncharted Alkaloid

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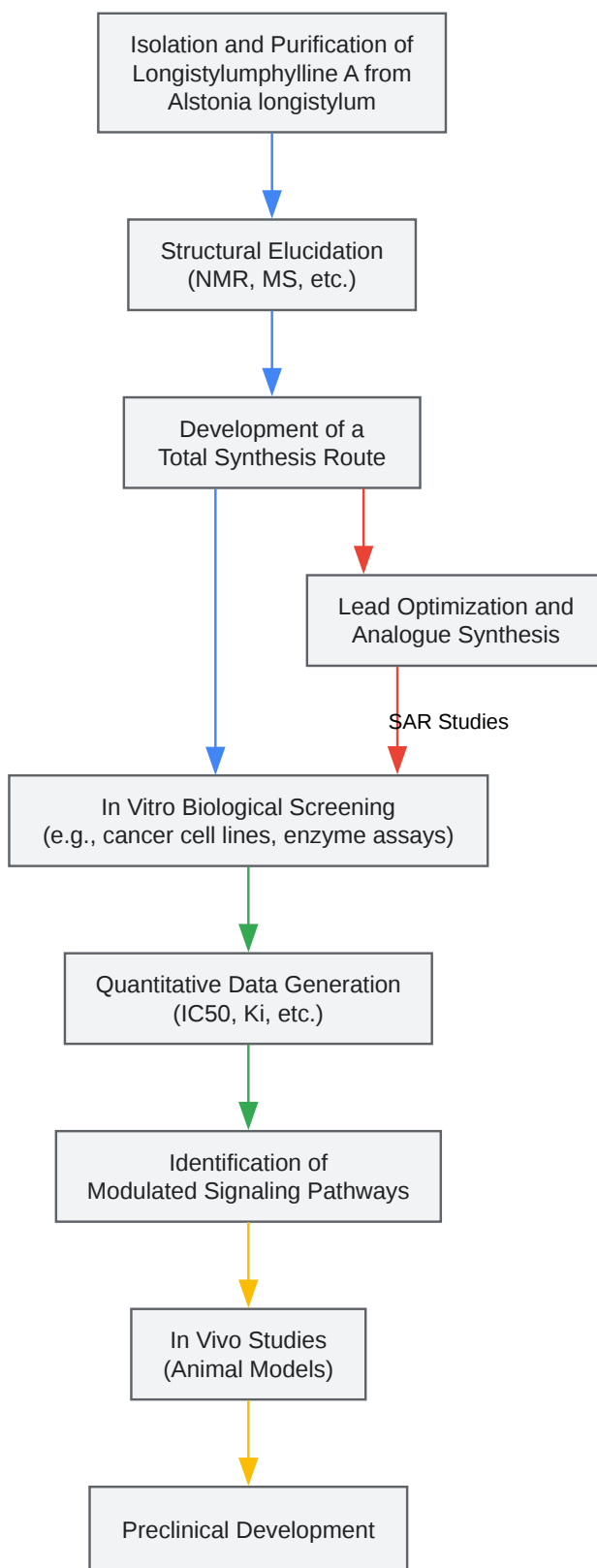
[City, State] – **Longistylumphylline A**, a complex alkaloid with the chemical formula  $C_{23}H_{29}NO_3$ , remains a molecule of significant interest yet limited public data for the broader scientific community. Despite its defined chemical structure and identification from a natural source, a comprehensive technical profile, including detailed experimental protocols and specific biological activity data, is not readily available in the public domain. This whitepaper consolidates the currently accessible information on **Longistylumphylline A** and highlights the areas requiring further research to fully characterize its potential for drug development.

## Chemical Identity and Structure

**Longistylumphylline A** is identified by the Chemical Abstracts Service (CAS) number 857672-34-5. It possesses a molecular weight of 367.48 g/mol. The chemical structure is presented below:

Chemical Structure of **Longistylumphylline A**

[Chemical Structure of Longistylumphylline A not available for DOT representation]



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